

# Application Notes and Protocols for BAY1163877 (Rogaratinib) Cell Culture Treatment

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## Compound of Interest

Compound Name: **BAY1163877**

Cat. No.: **B1191585**

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## Introduction

**BAY1163877**, also known as Rogaratinib, is a potent and selective small-molecule inhibitor of Fibroblast Growth Factor Receptors (FGFRs) 1, 2, 3, and 4.<sup>[1][2]</sup> Dysregulation of the FGFR signaling pathway is a known driver in various malignancies, making it a key target for cancer therapeutics.<sup>[3][4]</sup> Rogaratinib has demonstrated broad antitumor activity in preclinical cancer models with FGFR overexpression.<sup>[2]</sup> These application notes provide detailed protocols for in vitro cell culture treatment with **BAY1163877** to assess its effects on cell viability, colony formation, and inhibition of downstream signaling pathways.

## Data Presentation

The anti-proliferative activity of **BAY1163877** has been quantified across various cancer cell lines. The following tables summarize its inhibitory concentrations.

Table 1: In Vitro Inhibitory Activity of **BAY1163877** (Rogaratinib) against FGFR Kinases

Target	IC50 (nM)
FGFR1	11.2
FGFR2	<1
FGFR3	18.5
FGFR4	201
VEGFR3/FLT4	127

Data sourced from MedChemExpress.[\[1\]](#)

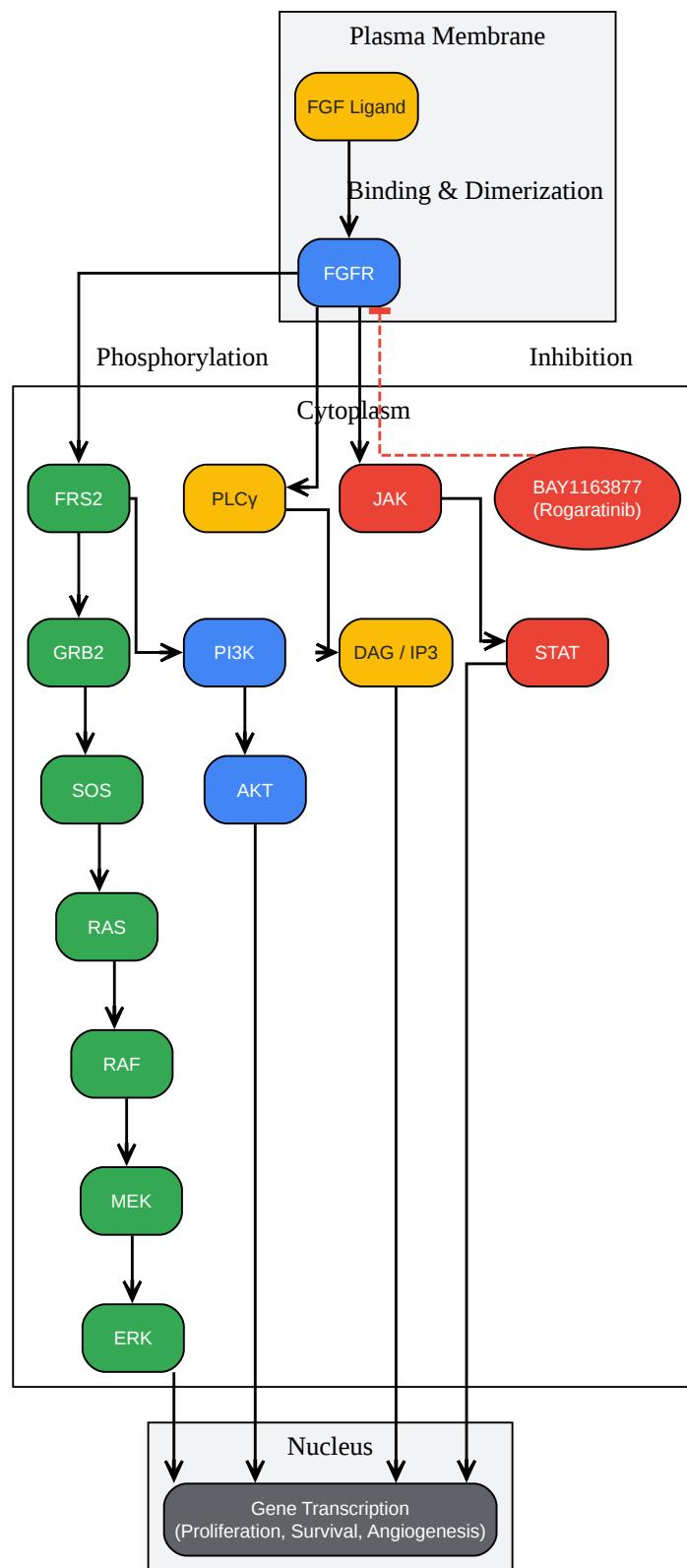
Table 2: In Vitro Anti-proliferative Activity of **BAY1163877** (Rogaratinib) in Cancer Cell Lines

Cell Line	Cancer Type	Target Amplification	GI50 (nM)
H1581	Lung Cancer	FGFR1	36 - 244
DMS114	Lung Cancer	FGFR1	36 - 244

GI50 (Growth Inhibition 50) is the concentration of a drug that causes 50% inhibition of cell growth. Data sourced from MedChemExpress.[\[1\]](#)

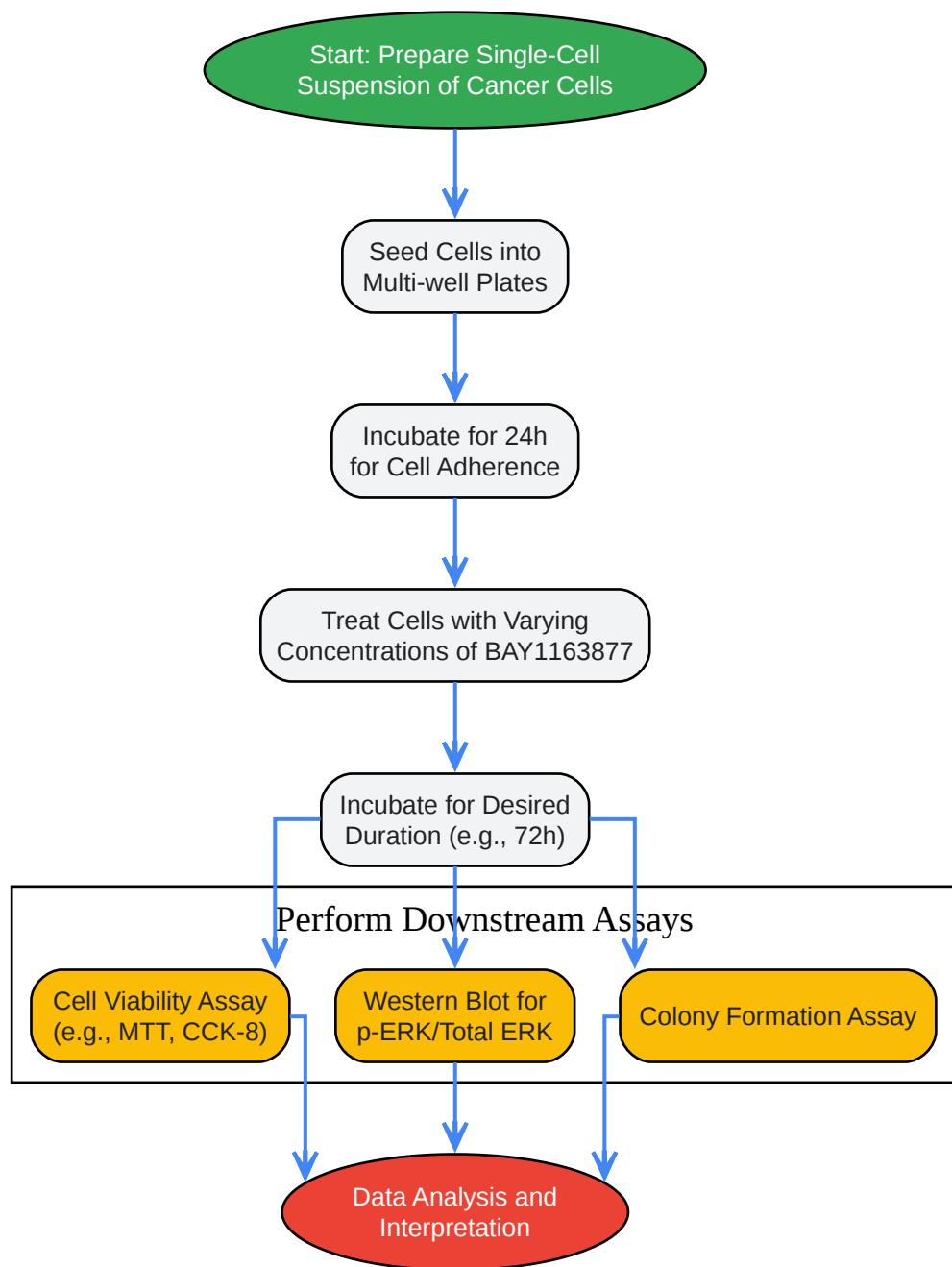
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the FGFR signaling pathway targeted by **BAY1163877** and a general experimental workflow for assessing its in vitro efficacy.



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**Caption:** FGFR Signaling Pathway and Inhibition by **BAY1163877**.



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## References

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